

# CAS number and molecular formula for Rhodium(III) chloride trihydrate.

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## Compound of Interest

Compound Name: Rhodium(III) chloride trihydrate

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## Rhodium(III) Chloride Trihydrate: A Technical Guide for Researchers

**Rhodium(III) chloride trihydrate** is a primary starting material for the synthesis of a wide array of rhodium-based catalysts and coordination complexes. As a water-soluble crystalline solid, it serves as a crucial precursor in academic research and industrial processes, particularly in the fields of organic synthesis, catalysis, and drug development. This guide provides an in-depth overview of its chemical and physical properties, detailed experimental protocols for its use, and a summary of its key applications.

## Chemical and Physical Data

**Rhodium(III) chloride trihydrate** is a dark red-brown, deliquescent crystalline powder.<sup>[1]</sup> The degree of hydration can vary, which is reflected in the different CAS numbers assigned to the hydrated forms.

## Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	Rhodium(III) chloride trihydrate
Molecular Formula	$\text{RhCl}_3 \cdot 3\text{H}_2\text{O}$ [2]
Molecular Weight	263.31 g/mol [2][3]
CAS Number	13569-65-8 (specifically for the trihydrate) [4][5]
20765-98-4 (for the hydrate, $\text{RhCl}_3 \cdot x\text{H}_2\text{O}$ ) [6][7] [8]	
IUPAC Name	trichlororhodium; trihydrate [5]
InChI	$\text{InChI}=\text{1S/3ClH.3H2O.Rh/h31H;31H2;/q;;;;;+3/p-3}$ [2]
InChIKey	TYLYVJBCMQFRCB-UHFFFAOYSA-K [2][5]
SMILES	O.O.O.[Cl-].[Cl-].[Cl-].[Rh+3] [2]

## Table 2: Physical Properties

Property	Value
Appearance	Red-brown to dark brown crystalline powder [8] [9]
Melting Point	100 °C (decomposes) [1][6][10]
Solubility	Soluble in water, alcohol, hydrochloric acid, and alkali solutions. [1][8] Insoluble in ether. [1]
Density	~1 g/cm³ (for trihydrate) [10]
Stability	Hygroscopic; loses crystal water upon strong heating. [1][8]

## Table 3: Spectral Information

Technique	Description
103Rh NMR Spectroscopy	A valuable tool for characterizing rhodium(III) complexes in solution. Aqueous solutions of rhodium(III) chloride hydrate show several species, with proportions that change over time and with chloride concentration. <a href="#">[4]</a> <a href="#">[11]</a>
Infrared (IR) Spectroscopy	ATR-IR spectra are available for Rhodium(III) chloride hydrate (CAS 20765-98-4) for compound identification and characterization. <a href="#">[12]</a>
Raman Spectroscopy	FT-Raman spectral data has been recorded for Rhodium(III) chloride trihydrate. <a href="#">[2]</a>

## Experimental Protocols

**Rhodium(III) chloride trihydrate** is most famously used as a precursor for the synthesis of Wilkinson's catalyst, chlorotris(triphenylphosphine)rhodium(I), a pivotal homogeneous catalyst for the hydrogenation of alkenes.

### Protocol 1: Synthesis of Wilkinson's Catalyst ( $[\text{RhCl}(\text{PPh}_3)_3]$ )

This procedure details the preparation of Wilkinson's catalyst from **rhodium(III) chloride trihydrate** in refluxing ethanol, where triphenylphosphine acts as both a ligand and a reducing agent.[\[13\]](#)

Materials:

- **Rhodium(III) chloride trihydrate** ( $\text{RhCl}_3 \cdot 3\text{H}_2\text{O}$ )
- Triphenylphosphine ( $\text{PPh}_3$ )
- Absolute ethanol
- Diethyl ether

- 25 mL round-bottom flask
- Reflux condenser
- Magnetic stir bar and stir plate
- Heating mantle
- Hirsch funnel and suction filtration apparatus

**Procedure:**

- Place 20 mL of absolute ethanol into a 25-mL round-bottom flask containing a magnetic stir bar.
- Attach a reflux condenser and heat the ethanol to just below its boiling point using a heating mantle.
- Momentarily remove the condenser and add approximately 600 mg (a large excess) of triphenylphosphine to the hot ethanol. Stir until it is completely dissolved.[14]
- Once dissolved, again remove the condenser and add 100 mg of **rhodium(III) chloride trihydrate** to the solution.[14]
- Heat the mixture to a gentle reflux. The solution will initially turn a deep red-brown.
- Continue refluxing for approximately 20-30 minutes. During this time, the solution will slowly form yellow crystals, which then convert into shiny burgundy-red crystals of the final product. [14]
- While the solution is still hot, collect the product crystals by suction filtration using a Hirsch funnel.[14]
- Wash the collected crystals with three 1 mL portions of hot ethanol, followed by three 1 mL portions of diethyl ether.[9][14]
- Dry the crystals on the filter by maintaining continuous suction.

## Protocol 2: Preparation of Rhodium(III) Chloride Hydrate

This protocol outlines a method for preparing rhodium trichloride hydrate from a chlororhodate solution, as described in patent literature.[15]

### Materials:

- Chlororhodate solution (e.g., from rhodium recovery processes)
- Reducing agent
- Chlorine gas
- Hydrochloric acid
- Rotary evaporator
- Reaction vessel suitable for chlorination

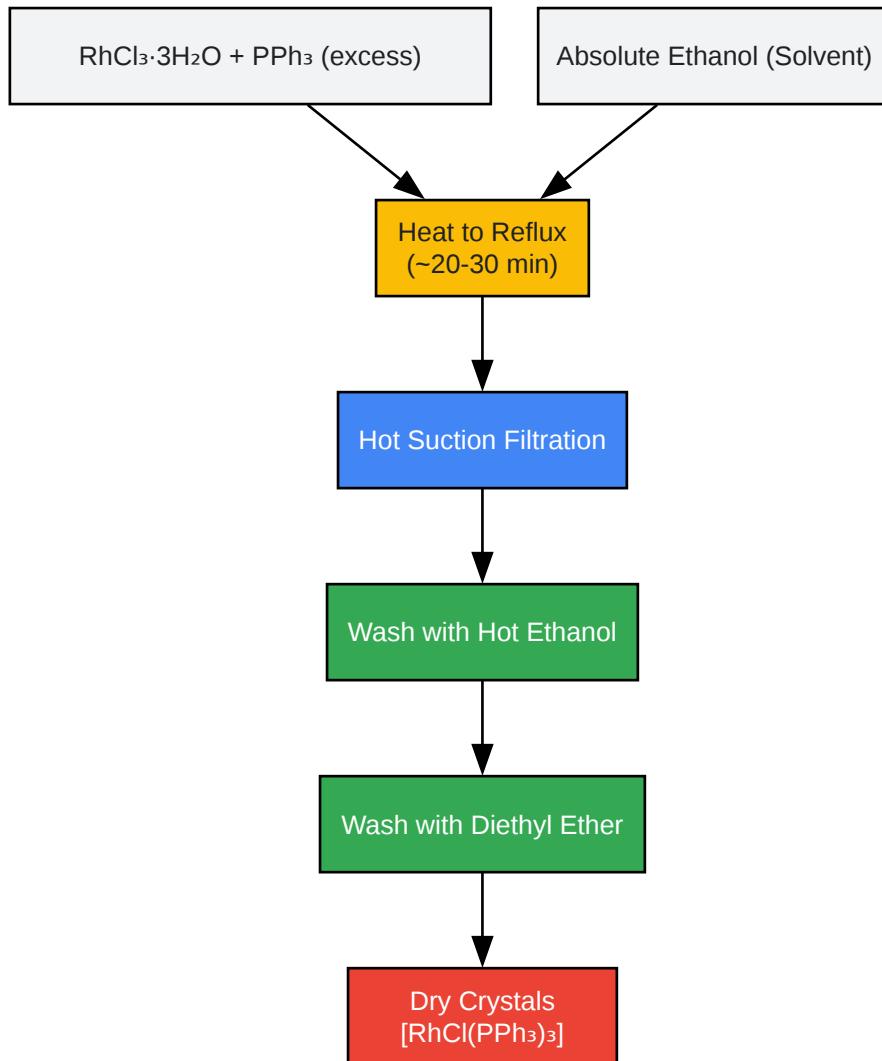
### Procedure:

- Reduction to Rhodium Powder: React a chlororhodate solution with a suitable reducing agent to precipitate rhodium metal as a fine powder.
- Chlorination: React the obtained rhodium powder with chlorine gas at a temperature of 300-600 °C for 1-5 hours to yield a mixture containing anhydrous rhodium trichloride.[15]
- Acid Digestion: React the rhodium-containing mixture with hydrochloric acid (e.g., 15-20% mass concentration) at 50-70 °C for 1.5-2 hours. Filter the resulting solution to obtain a chlororhodic acid solution.[15]
- Evaporation and Crystallization: Perform rotary evaporation on the chlororhodic acid solution at approximately 60 °C to remove excess acid and water, leading to the crystallization of rhodium trichloride hydrate.[15]

## Mandatory Visualization

The following diagrams illustrate key experimental and logical workflows related to **Rhodium(III) chloride trihydrate**.

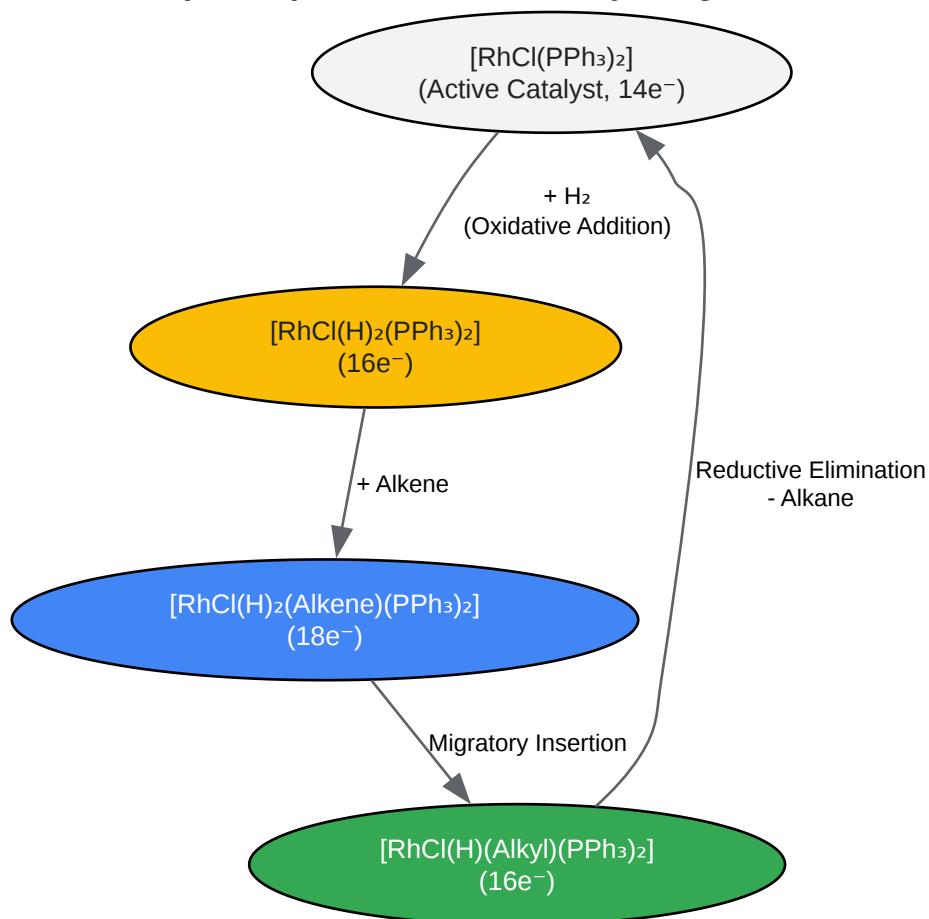
### Synthesis of Wilkinson's Catalyst



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Workflow for the synthesis of Wilkinson's Catalyst.

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## References

- 1. Rhodium(III) Chloride | 10049-07-7 [chemicalbook.com]
- 2. Rhodium (III) chloride trihydrate | Cl<sub>3</sub>H<sub>6</sub>O<sub>3</sub>Rh | CID 159681 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. chemscene.com [chemscene.com]
- 4. Rhodium(III) chloride - Wikipedia [en.wikipedia.org]
- 5. Rhodium(III) chloride trihydrate | 13569-65-8 [sigmaaldrich.com]
- 6. ≥99.9% trace metals basis, crystalline | Sigma-Aldrich [sigmaaldrich.com]
- 7. CAS 20765-98-4: Rhodium trichloride hydrate | CymitQuimica [cymitquimica.com]
- 8. Rhodium(III) chloride hydrate | 20765-98-4 [chemicalbook.com]
- 9. odinity.com [odinity.com]
- 10. Rhodium (III) chloride trihydrate CAS#: 13569-65-8 [m.chemicalbook.com]
- 11. Speciation of Chlorido Complexes of Rhodium(III) in Ethylene Glycol - PMC [pmc.ncbi.nlm.nih.gov]
- 12. spectrabase.com [spectrabase.com]
- 13. Wilkinson's catalyst - Wikipedia [en.wikipedia.org]
- 14. docsity.com [docsity.com]
- 15. CN114105230A - Preparation method of rhodium trichloride hydrate - Google Patents [patents.google.com]
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